

Personal protective equipment for handling Fmoc-D-Phe(4-F)-OH

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Compound of Interest

Compound Name: Fmoc-D-Phe(4-F)-OH

Cat. No.: B557886

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Essential Safety and Handling Guide for Fmoc-D-Phe(4-F)-OH

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational procedures, and disposal plans for **Fmoc-D-Phe(4-F)-OH**, a derivative of phenylalanine used in peptide synthesis.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₂₄ H ₂₀ FNO ₄ [1]
Molecular Weight	405.42 g/mol [2]
Appearance	White to off-white powder or crystalline powder
Storage Temperature	2-8°C[2]

Personal Protective Equipment (PPE)

When handling **Fmoc-D-Phe(4-F)-OH**, a comprehensive approach to personal safety is crucial to minimize exposure and prevent potential health effects, which may include respiratory tract,

skin, and eye irritation.[1] The following PPE is recommended:

- **Eye and Face Protection:** Safety goggles are the minimum requirement to protect against dust particles.[3] For tasks with a higher risk of splashing, such as when dissolving the compound, a face shield worn over safety goggles is advised.[4]
- **Skin Protection:** A standard laboratory coat should be worn to protect the skin and personal clothing from contamination.[3] Chemical-resistant gloves, such as nitrile gloves, are mandatory for handling the solid compound and any solutions.[4]
- **Respiratory Protection:** To avoid inhalation of the powder, handling should be conducted in a well-ventilated area or a chemical fume hood.[2] In situations where dust generation is unavoidable, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[2]

Operational Handling and Disposal Plan

A structured workflow for handling and disposing of **Fmoc-D-Phe(4-F)-OH** and associated waste is critical for maintaining a safe laboratory environment.

Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn and the work area, preferably a chemical fume hood, is clean and uncluttered.
- **Weighing:** To minimize dust dispersion, carefully weigh the solid compound on weighing paper or in a suitable container within the fume hood.
- **Dissolving:** If preparing a solution, add the solvent to the solid slowly to avoid splashing.
- **Post-Handling:** After use, decontaminate the work surface and any equipment used. Wash hands thoroughly after removing gloves.

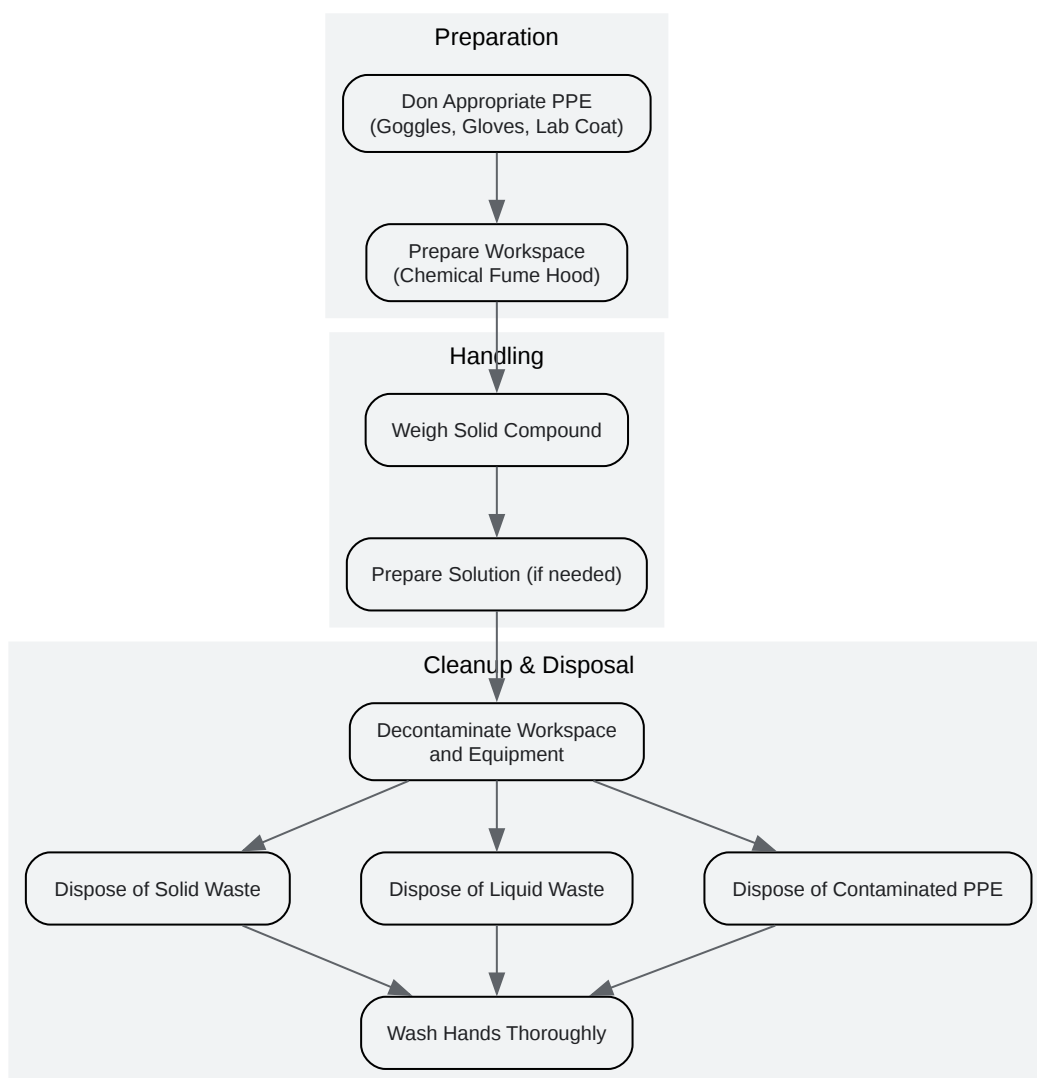
Disposal Plan:

The fundamental principle for the disposal of **Fmoc-D-Phe(4-F)-OH** and its contaminated materials is to treat them as hazardous chemical waste.[5]

- Solid Waste: Unused or expired solid **Fmoc-D-Phe(4-F)-OH** should be placed in a clearly labeled, sealed, and chemically compatible container for hazardous waste.^[5]
- Contaminated Materials: Items such as gloves, weighing paper, and pipette tips that have come into contact with the compound are considered contaminated solid waste and should be disposed of in the designated hazardous waste container.^[5]
- Liquid Waste: Solutions containing **Fmoc-D-Phe(4-F)-OH**, as well as waste from deprotection steps (e.g., piperidine in DMF), must be collected in a labeled, sealed container for liquid hazardous waste.^{[5][6]} These containers should be stored in a designated hazardous waste area, segregated from incompatible chemicals.^[5]

Below is a workflow diagram illustrating the key steps for safely handling **Fmoc-D-Phe(4-F)-OH**.

Workflow for Handling Fmoc-D-Phe(4-F)-OH

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Caption: A flowchart outlining the safe handling and disposal process for **Fmoc-D-Phe(4-F)-OH**.

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